

Technical Guide: Operational Safety and Handling of 6-Bromo-5-hydroxyindole

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Compound of Interest

Compound Name: 6-Bromo-5-hydroxyindole

CAS No.: 211808-66-1

Cat. No.: B2639118

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Executive Summary

This technical guide outlines the rigorous handling, storage, and safety protocols for **6-Bromo-5-hydroxyindole** (CAS: 211808-66-1). While structurally related to stable halo-indoles, the presence of the hydroxyl group at the C5 position introduces significant oxidative liability.^[1]

Critical Insight: The primary failure mode in experimental applications involving this compound is oxidative degradation to quinone-imine species, manifested as a color shift from off-white/beige to dark brown or black. This guide prioritizes the exclusion of oxygen and light to preserve synthetic utility and ensures operator safety against potential ocular and cutaneous irritation.^[1]

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6][7][8][9]}

| Parameter | Specification |
|-------------------|---|
| Chemical Name | 6-Bromo-5-hydroxyindole (6-Bromo-1H-indol-5-ol) |
| CAS Number | 211808-66-1 |
| Molecular Formula | C ₈ H ₆ BrNO |
| Molecular Weight | 212.04 g/mol |
| Appearance | Off-white to beige solid (High purity); Brown/Black (Oxidized) |
| Solubility | Soluble in DMSO, DMF, Methanol; Sparingly soluble in water.[2][3] |
| pKa (Predicted) | ~10.0 (Phenolic OH), ~16.0 (Indole NH) |

Hazard Identification & Toxicology (The "Why")

GHS Classification (Derived)

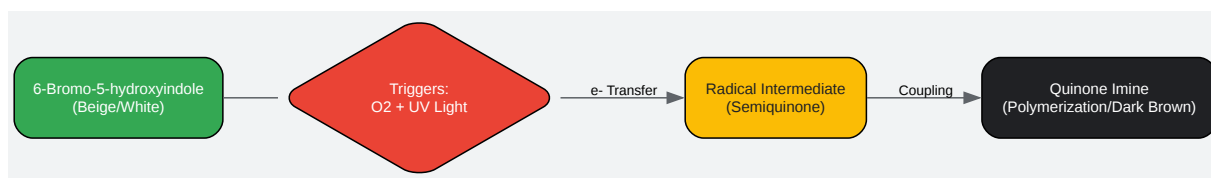
Based on structural analogs (5-bromoindole and 5-hydroxyindole), this compound requires handling as a Category 2 Irritant and Potential Sensitizer.

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1][4]
- H302: Harmful if swallowed (Acute Toxicity estimate based on halogenated indole profile).[1][4]

Mechanistic Risks: The Oxidation Cascade

The "Senior Scientist" perspective requires understanding why this compound degrades. The electron-rich indole ring, combined with the electron-donating hydroxyl group at C5, lowers the oxidation potential.

- Auto-oxidation: Exposure to atmospheric oxygen creates radical species.[1]
- Quinone Formation: The hydroxyindole core oxidizes to form p-quinone imine intermediates. [1]
- Polymerization: These reactive intermediates couple to form melanin-like insoluble polymers (dark pigments), rendering the material useless for precise catalysis or biological assays.[1]



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Figure 1: The oxidative degradation pathway.[1] Exclusion of O₂ and UV light is critical to prevent the formation of quinone imine impurities.

Storage & Stability Engineering

To maintain purity >97%, a "Passive Protection System" must be implemented.[1]

Environmental Controls[1][2]

- Temperature: Store at -20°C for long-term stability. Short-term (weeks) at 2-8°C is acceptable if sealed under argon.
- Atmosphere: Strict Inert Gas (Argon/Nitrogen). The vial must be backfilled with inert gas after every use.[1]
- Container: Amber glass vials with Teflon-lined caps. Parafilm is insufficient for long-term O₂ exclusion; use electrical tape or heat-shrink bands over the cap.[1]

The "Self-Validating" Visual Check

Before every experiment, perform this visual check:

- Pass: Powder is off-white, beige, or light grey.[1]
- Caution: Powder is tan or light pink (Surface oxidation).[1] Action: Recrystallize or use excess reagent.
- Fail: Powder is dark brown or black.[1] Action: Discard. Purification is likely more costly than replacement.

Operational Handling Protocol

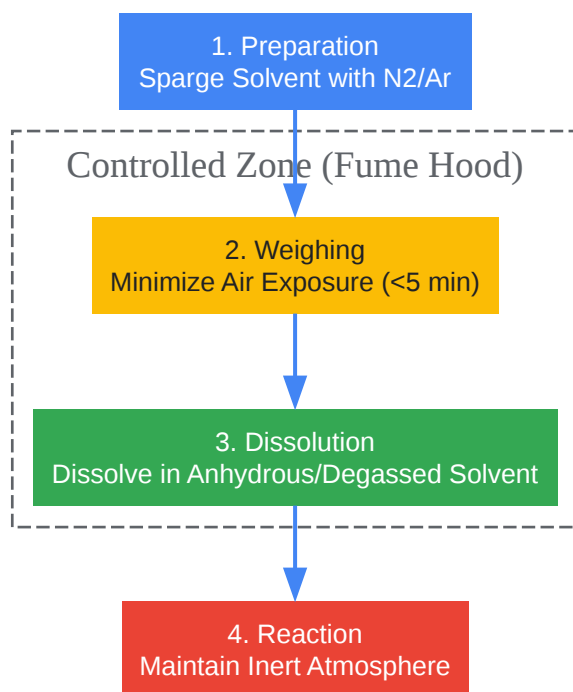
Personal Protective Equipment (PPE)[1]

- Respiratory: N95 minimum; P100 or fume hood required for handling fine powders to prevent inhalation of brominated particulates.[1]
- Dermal: Nitrile gloves (double-gloving recommended).[1] Indoles can stain skin and potentially penetrate via sweat ducts.[1]
- Ocular: Chemical splash goggles.[1]

Solubilization Workflow

Causality: Dissolving hydroxyindoles in protic solvents (like methanol) accelerates oxidation if oxygen is present.[1]

- Degas Solvents: Sparge reaction solvents (DMF/DMSO) with nitrogen for 15 minutes prior to dissolution.
- Weighing: Rapidly weigh into a tared vial. Do not leave on the balance pan exposed to air for >5 minutes.
- Dissolution: Add solvent and immediately cap/seal.[1] Vortex to dissolve.[1]
- Usage: Use solutions immediately. Do not store stock solutions unless frozen (-20°C) and under argon.[1]



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Figure 2: Operational workflow emphasizing the "Time-to-Inert" window.[1] Minimizing air exposure during weighing (Step 2) is the critical control point.

Emergency Protocols & Waste Management

| Scenario | Immediate Action | Secondary Action |
|------------------|--|--|
| Skin Contact | Wash with soap and water for 15 min.[1] | Monitor for redness/staining.[1] |
| Eye Contact | Rinse with eyewash for 15 min. [1] | Seek medical attention (Brominated compounds can cause corneal damage).[1] |
| Spill (Solid) | Dampen with wet paper towel (to suppress dust).[1] | Scoop into hazardous waste. [1] Clean surface with ethanol. [1] |
| Spill (Solution) | Absorb with vermiculite/sand. [1] | Dispose as halogenated organic waste.[1] |

Disposal: Incineration is the preferred method.[1] Ensure waste stream is labeled "Halogenated Organic" due to the bromine atom.[1]

References

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